Application Notes and Protocols for Iofetamine (^{123}I) Brain SPECT Imaging

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Compound of Interest

Compound Name:	*Iofetamine*
CAS No.:	*95896-48-3*
Cat. No.:	*B3416847*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and standardized protocols for brain perfusion imaging using **Iofetamine** (^{123}I) Single Photon Emission Computed Tomography (SPECT). The information is intended to guide researchers, scientists, and drug development professionals in the acquisition, processing, and analysis of high-quality **Iofetamine** brain SPECT data for clinical research and therapeutic development.

Introduction to **Iofetamine** (^{123}I) Brain SPECT

Iofetamine (N-isopropyl-p-[^{123}I]iodoamphetamine), also known as IMP, is a radiopharmaceutical used for cerebral blood perfusion imaging.[1][2] As a lipophilic amine, it readily crosses the blood-brain barrier and is retained in the brain in proportion to regional cerebral blood flow (rCBF). This property allows for the visualization and quantification of brain perfusion patterns, which can be altered in various neurological and psychiatric disorders. **Iofetamine** SPECT is a valuable tool in the evaluation of conditions such as stroke, dementia, epilepsy, and other neuropsychiatric disorders.[2][3][4]

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Equipment and Materials

- SPECT or SPECT/CT scanner equipped with a gamma camera.
- Appropriate collimator (Low-Energy High-Resolution or Medium-Energy).
- **Iofetamine** (^{123}I) radiopharmaceutical.
- Dose calibrator.
- Intravenous administration supplies.
- Patient positioning aids (e.g., head holder).
- Image processing workstation with appropriate software.

Experimental Protocols

Patient Preparation

Proper patient preparation is crucial for obtaining high-quality **Iofetamine** SPECT images and minimizing artifacts.

- Medication Review: A thorough review of the patient's current medications should be conducted. Certain drugs can influence cerebral blood flow and should be discontinued for an appropriate period before the scan, as determined by a qualified physician.[5]
- Dietary and Substance Restrictions: Patients should be advised to avoid caffeine, alcohol, and nicotine for at least 24 hours prior to the scan, as these substances can alter cerebral perfusion.[5]
- Environment: The injection of **Iofetamine** should take place in a quiet, dimly lit room to ensure the patient is in a resting state, which helps in obtaining a baseline perfusion scan.[6][7] The patient should be comfortably positioned and instructed to remain still and quiet with their eyes open for at least 5 minutes before and after the injection.[5]
- Intravenous Access: An intravenous (IV) line should be established 10-15 minutes before the radiopharmaceutical administration to minimize patient anxiety at the time of injection.[5]

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Radiopharmaceutical Administration

- Dose: The recommended adult dose of **Iofetamine** (^{123}I) is typically in the range of 111-185 MBq (3-5 mCi), administered via a slow intravenous injection.
- Quality Control: The radiochemical purity of the **Iofetamine** (^{123}I) should be assessed according to the manufacturer's instructions before administration.
- Injection Procedure: The dose should be administered through the pre-established IV line, followed by a saline flush to ensure the complete dose is delivered.

Image Acquisition

Image acquisition should commence at a specified time post-injection to allow for optimal distribution and uptake of the tracer in the brain.

- Timing: Imaging is typically performed 20-30 minutes after the injection of **Iofetamine**.
- Patient Positioning: The patient should be positioned supine on the imaging table with their head comfortably secured in a head holder to prevent motion.[6][8] The head should be positioned as symmetrically as possible.[8]
- Acquisition Parameters: The following table summarizes the recommended image acquisition parameters for **Iofetamine** brain SPECT.

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Parameter	Recommended Value/Range	Notes
Collimator	Low-Energy High-Resolution (LEHR) or Medium-Energy (ME)	ME collimators can reduce septal penetration from high-energy photons of ^{123}I.
Energy Window	159 keV ± 10% (or 20%)	Centered on the principal photopeak of ^{123}I.
Matrix Size	128 x 128	Commonly used for brain SPECT to ensure adequate spatial resolution.
Orbit	Non-circular (body-contoured)	To minimize the distance between the detector and the head, improving resolution.[6]
Acquisition Mode	Step-and-shoot	Continuous acquisition is also an option depending on the system.
Number of Projections	120 projections over 360° (3° per step)	Ensures sufficient angular sampling.
Time per Projection	20-40 seconds	Should be adjusted to acquire adequate counts per projection.

Data Processing and Reconstruction

- Reconstruction Algorithm: Iterative reconstruction methods, such as Ordered Subsets Expectation Maximization (OSEM), are recommended over filtered back-projection as they can incorporate corrections for physical degrading factors.[9]
- Corrections: Attenuation correction (using CT data if available), scatter correction (e.g., dual-energy window method), and resolution recovery should be applied to improve image quality and quantitative accuracy.[9]

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- Image Reorientation: The reconstructed images should be reoriented into standard anatomical planes (transaxial, coronal, and sagittal) for interpretation and analysis.

Quantitative Analysis

Quantitative analysis of **Iofetamine** SPECT data allows for the objective assessment of regional cerebral blood flow.

- Region of Interest (ROI) Analysis: ROIs are drawn on the reconstructed images to measure tracer uptake in specific brain regions.[3] This can be done manually or using automated software.
- Normalization: To account for global variations in blood flow, regional uptake values are often normalized to a reference region with relatively stable perfusion, such as the cerebellum or the whole brain.[3]
- Statistical Analysis: Statistical parametric mapping (SPM) or other voxel-based analysis methods can be used to identify brain regions with statistically significant changes in perfusion between groups or conditions.

Data Presentation

The following tables provide a summary of key quantitative data related to **Iofetamine** brain SPECT.

Table 1: Recommended Image Acquisition Parameters

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Parameter	Value
Radiopharmaceutical	Iofetamine (^{123}I)
Administered Activity	111-185 MBq (3-5 mCi)
Collimator	Low-Energy High-Resolution (LEHR) or Medium-Energy (ME)
Primary Energy Peak	159 keV
Energy Window	20% centered at 159 keV
Matrix Size	128 x 128
Angular Sampling	3°
Number of Projections	120
Acquisition Mode	Step-and-shoot
Time per Projection	20-40 seconds

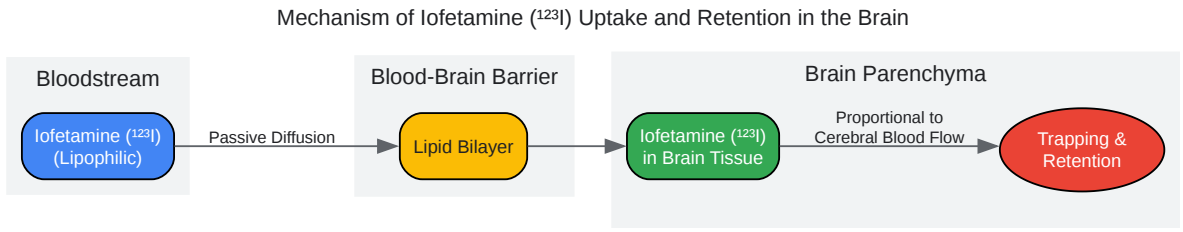
Table 2: Comparison of Collimator Performance for ^{123}I Brain SPECT

Collimator Type	Spatial Resolution	Sensitivity	Key Advantage	Key Disadvantage
Low-Energy High-Resolution (LEHR)	Higher	Lower	Provides better detail of small structures.	More susceptible to septal penetration from high-energy photons of ^{123}I.
Medium-Energy (ME)	Lower	Higher	Reduces septal penetration, improving image contrast.	Lower resolution may obscure fine details.

Visualizations

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Mechanism of **Iofetamine** Uptake and Retention



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Caption: **Iofetamine**'s passive diffusion across the blood-brain barrier and subsequent retention.

Experimental Workflow for **Iofetamine** Brain SPECT

Caption: Step-by-step workflow for conducting an **Iofetamine** brain SPECT study.

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